

IUPAC name for 6-(4-Chlorophenyl)morpholin-3-one

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Compound of Interest

Compound Name: 6-(4-Chlorophenyl)morpholin-3-one

CAS No.: 5196-95-2

Cat. No.: B1303002

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Structural Identity & Nomenclature Logic

The molecule **6-(4-Chlorophenyl)morpholin-3-one** represents a specific heterocyclic scaffold distinct from the more common

-aryl morpholinones used in blockbuster anticoagulants (e.g., Rivaroxaban).^[1] Understanding its IUPAC designation is the first step in mastering its synthesis and application.^[1]

IUPAC Deconstruction

The nomenclature follows the priority rules for heterocyclic lactams:

- Principal Group: The ketone () determines the suffix "one".
- Numbering: The morpholine ring is numbered starting from the heteroatom with higher priority (Oxygen = 1), proceeding toward the Nitrogen (4) via the path that gives the principal group (ketone) the lowest possible locant.^[1]

- O is position 1.[\[2\]](#)
- C (methylene) is position 2.[\[1\]](#)
- C (carbonyl) is position 3.[\[1\]](#)
- N is position 4.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)
- C (methylene) is position 5.[\[1\]](#)
- C (methine) is position 6.[\[1\]](#)[\[2\]](#)
- Substituent: The (4-chlorophenyl) moiety is attached at position 6.[\[1\]](#)

Stereochemical Note: Carbon-6 is a chiral center.[\[1\]](#) The synthesis described below typically yields a racemate (

), but enantioselective routes using chiral amino-alcohol precursors can isolate the (

) or (

) enantiomers, which is critical for biological activity.[\[1\]](#)

Synthetic Pathways: The "Amino-Alcohol" Cyclization Protocol

The most robust route to C6-substituted morpholin-3-ones avoids the low-yielding styrene oxide ring-opening polymerizations.[\[1\]](#) Instead, we utilize a stepwise

-acylation followed by an intramolecular

-alkylation (Williamson ether synthesis type).[\[1\]](#)

Retrosynthetic Analysis

- Target: **6-(4-Chlorophenyl)morpholin-3-one**[\[1\]](#)
- Disconnection: O1–C2 bond and N4–C3 bond.
- Precursors: 2-amino-1-(4-chlorophenyl)ethanol + Chloroacetyl chloride.[\[1\]](#)

Protocol A: Two-Step One-Pot Cyclization

Rationale: This method minimizes isolation losses of the chloroacetamide intermediate.

Reagents:

- Substrate: 2-Amino-1-(4-chlorophenyl)ethanol (CAS: 56768-36-2 for racemic).[1]
- Acylating Agent: Chloroacetyl chloride (1.1 eq).[1]
- Base (Step 1): Biphasic

or

in DCM.[1]
- Base (Step 2 - Cyclization): Sodium Hydride (

) or Potassium tert-butoxide (

).[1]
- Solvent: THF (anhydrous) or Toluene.[1]

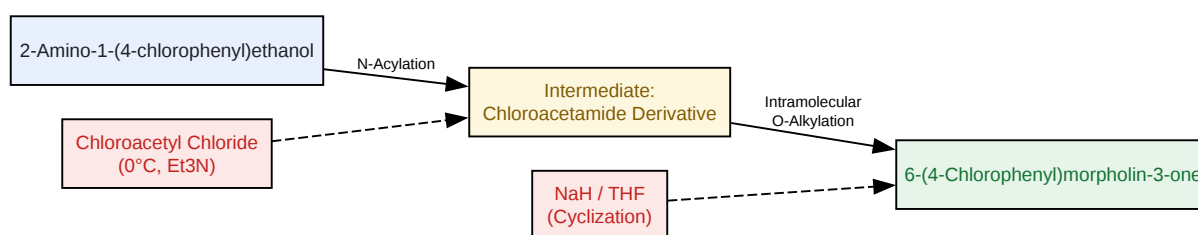
Step-by-Step Methodology:

- N-Acylation (Kinetic Control):
 - Dissolve 2-amino-1-(4-chlorophenyl)ethanol (10 mmol) in anhydrous DCM (50 mL) at 0°C.
 - Add

(12 mmol) followed by dropwise addition of chloroacetyl chloride (11 mmol).[1]
 - Mechanism:[8][9][10] The amine is more nucleophilic than the hydroxyl group, selectively forming the 2-chloro-N-(2-(4-chlorophenyl)-2-hydroxyethyl)acetamide intermediate.[1]
 - QC Check: TLC should show consumption of the amine (ninhydrin stain active) and appearance of a less polar amide.[1]

- Cyclization (Thermodynamic Control):
 - Evaporate DCM and re-dissolve the crude oil in dry THF (50 mL).
 - Cool to 0°C and slowly add (60% dispersion, 12 mmol).
 - Critical Observation: Hydrogen gas evolution will be vigorous. Stir at room temperature for 2–4 hours.
 - Mechanism:[8][9][10] The alkoxide anion generated by NaH attacks the -carbon of the chloroacetyl group, displacing chloride and closing the morpholine ring.[1]
- Workup & Purification:
 - Quench with saturated .[1] Extract with EtOAc.[6]
 - Recrystallize from EtOH/Hexane to yield white crystalline solid.

Visualizing the Synthesis Flow



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Caption: Figure 1. Convergent synthesis of the morpholin-3-one scaffold via N-acylation/O-alkylation sequence.

Analytical Validation (Self-Validating Data)

To confirm the structure, the following spectral signatures must be present. Absence of these signals indicates incomplete cyclization or side reactions (e.g., dimerization).

Technique	Diagnostic Signal	Structural Assignment
1H NMR	7.8–8.2 ppm (Broad s, 1H)	NH (Lactam). [1] Disappears on shake. [1]
1H NMR	4.6–4.8 ppm (dd, 1H)	H-6 (Benzylic methine). [1] Shift indicates proximity to Oxygen.
1H NMR	4.1–4.3 ppm (s, 2H)	H-2 (Methylene between O and C=O). [1]
13C NMR	~168 ppm	C=O (Amide/Lactam carbonyl). [1]
IR	1660–1690 cm	Strong C=O stretch (Lactam). [1]
HRMS	~212.047	Matches formula .

Therapeutic Context & Pharmacophore Analysis

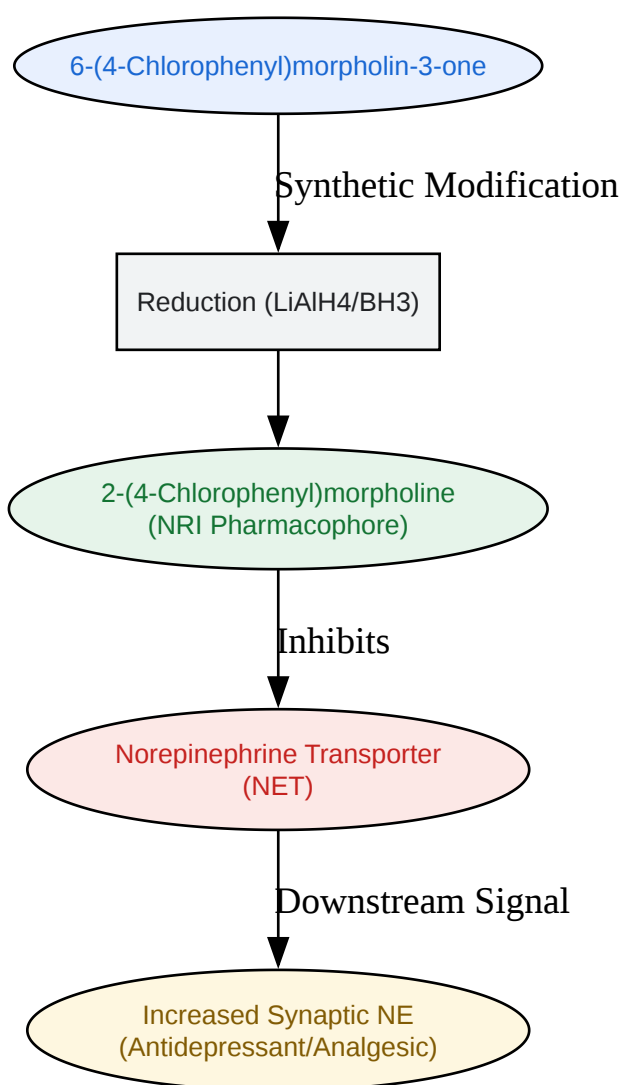
While the user inquired about the 6-substituted isomer, it is vital to distinguish this from the 4-substituted (N-substituted) analogs which are chemically distinct but industrially adjacent.

Comparative Pharmacology

- N-Aryl Isomers (Position 4):
 - Example: 4-(4-Aminophenyl)morpholin-3-one.[\[1\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[9\]](#)[\[11\]](#)[\[12\]](#)
 - Role: Key intermediate for Rivaroxaban (Xarelto), a Factor Xa inhibitor.[\[9\]](#) The morpholinone ring serves as a neutral, polar spacer that orients the chlorothiophene group into the S1 pocket of the coagulation factor.
- C-Aryl Isomers (Position 6 - Subject of this Guide):

- Role: These are often precursors to 2-substituted morpholines (via reduction of the ketone).[1]
- Target Class:Norepinephrine Reuptake Inhibitors (NRIs).[1] The 2-aryl-morpholine scaffold (derived from this morpholinone) mimics the structure of Reboxetine.[1]
- Mechanism:[8][9][10] The C6-phenyl group (becoming C2 in morpholine) provides the lipophilic anchor necessary for binding to the monoamine transporter, while the secondary amine (N4) interacts with the aspartate residue in the binding site.[1]

Mechanism of Action Visualization



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Caption: Figure 2. The 6-substituted morpholinone serves as a stable precursor to bioactive morpholine NRIs.^[1]

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